

A Technical Guide to 1-(Cyanomethyl)pyridinium Chloride: Properties, Synthesis, and Applications

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-(Cyanomethyl)pyridinium chloride

Cat. No.: B099106

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

1-(Cyanomethyl)pyridinium chloride is a quaternary pyridinium salt that serves as a key precursor in a variety of synthetic organic reactions. Its primary utility lies in its ability to generate a cyanomethyl-substituted pyridinium ylide *in situ*. This reactive intermediate is a versatile 1,3-dipole, widely employed in [3+2] cycloaddition reactions for the synthesis of nitrogen-containing heterocyclic compounds, most notably indolizine derivatives. Some of these resulting indolizine scaffolds have garnered significant interest in medicinal chemistry and drug development due to their potential as potent tubulin polymerization inhibitors, a validated target for anticancer therapies. This technical guide provides a comprehensive overview of the alternative names, physicochemical properties, synthetic protocols, and key applications of **1-(Cyanomethyl)pyridinium chloride**.

Nomenclature and Identification

1-(Cyanomethyl)pyridinium chloride is known by a variety of synonyms and is cataloged under several chemical identifiers. Proper identification is crucial for sourcing and regulatory compliance.

| Identifier Type | Identifier |
|-------------------|---|
| CAS Number | 17281-59-3 [1] [2] |
| EC Number | 241-312-9 [2] |
| PubChem CID | 2734116 [2] |
| IUPAC Name | 2-pyridin-1-ium-1-ylacetonitrile chloride [2] |
| Molecular Formula | C ₇ H ₇ CIN ₂ [1] [2] |
| Molecular Weight | 154.60 g/mol [1] [2] |
| InChI | InChI=1S/C7H7N2.C1H/c8-4-7-9-5-2-1-3-6-9;/h1-3,5-6H,7H2;1H/q+1;/p-1 [3] [4] |
| InChIKey | HEJOROWXIWL CMS-UHFFFAOYSA-M [3] [4] |
| SMILES | C1=CC=--INVALID-LINK--CC#N.[Cl-] [5] |

Table 1: Synonyms and Alternative Names

| Synonym |
|---|
| N-(Cyanomethyl)pyridinium chloride [3] |
| 1-(Cyanomethyl)pyridin-1-ium chloride [2] |
| 2-(1-pyridin-1-iumyl)acetonitrile chloride |
| Cyanomethylpyridinium chloride |
| NSC 296121 [2] |

Physicochemical and Spectroscopic Data

A summary of the key physical and spectroscopic properties of **1-(Cyanomethyl)pyridinium chloride** is provided below. This data is essential for its characterization and use in experimental settings.

Table 2: Physicochemical Properties

| Property | Value |
|---------------|--|
| Appearance | Light yellow to brown crystalline powder |
| Melting Point | 167-170 °C (lit.) |
| Solubility | Soluble in water |

Table 3: Spectroscopic Data

| Technique | Data (Predicted/Reported) |
|--|---|
| ¹ H NMR (400 MHz, D ₂ O) | Chemical shifts (δ) will be present for the pyridinium ring protons and the cyanomethyl protons. |
| ¹³ C NMR (D ₂ O) | Resonances corresponding to the carbons of the pyridinium ring and the cyanomethyl group are expected. |
| FTIR (KBr disc) | Characteristic peaks for C-H stretching of the aromatic ring, C≡N stretching, and C-N stretching are anticipated. |

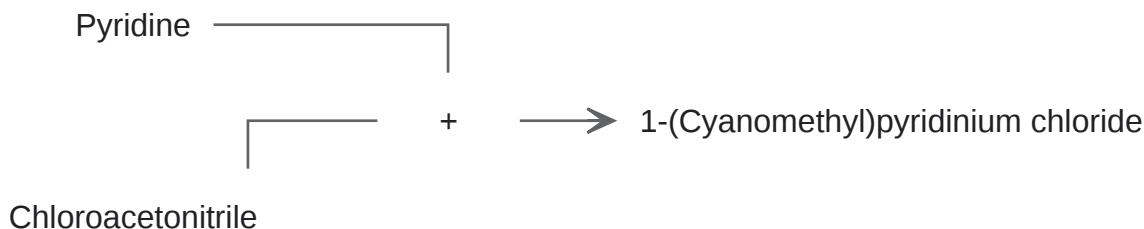
Experimental Protocols

1-(Cyanomethyl)pyridinium chloride is a valuable reagent in organic synthesis, primarily for the generation of pyridinium ylides for cycloaddition reactions.

Synthesis of 1-(Cyanomethyl)pyridinium chloride

A general method for the synthesis of pyridinium salts involves the quaternization of pyridine with an appropriate alkyl halide.

Reaction Scheme:



[Click to download full resolution via product page](#)

Figure 1: Synthesis of **1-(Cyanomethyl)pyridinium chloride**.

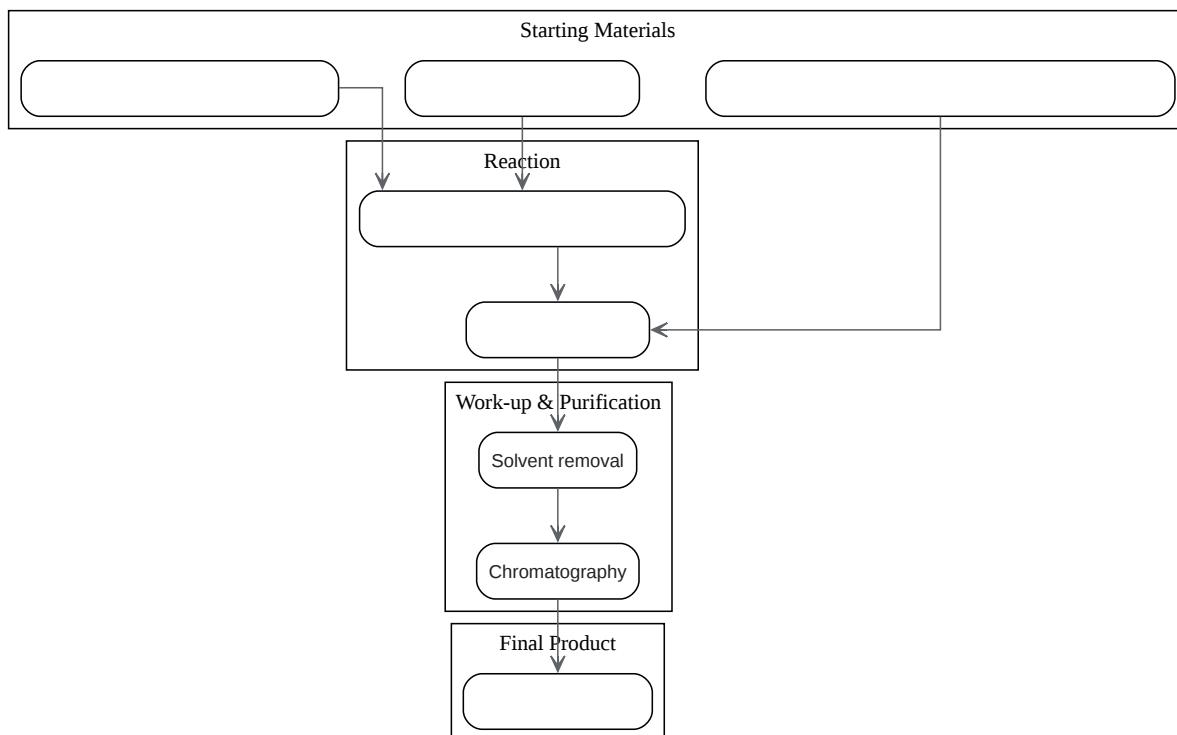
Experimental Procedure:

- To a solution of pyridine in a suitable solvent such as acetone or acetonitrile, add an equimolar amount of chloroacetonitrile.
- The reaction mixture is typically stirred at room temperature or with gentle heating.
- The formation of the pyridinium salt often results in its precipitation from the reaction mixture.
- The solid product is collected by filtration, washed with a non-polar solvent (e.g., diethyl ether) to remove any unreacted starting materials, and dried under vacuum.

[3+2] Cycloaddition for the Synthesis of Indolizines

1-(Cyanomethyl)pyridinium chloride is a precursor to the corresponding pyridinium ylide, which readily undergoes a [3+2] cycloaddition reaction with electron-deficient alkenes to form indolizine derivatives.

Experimental Workflow:



[Click to download full resolution via product page](#)

Figure 2: Experimental workflow for indolizine synthesis.

Detailed Experimental Protocol (Adapted from Rubin, M. et al.):

- In a reaction vessel, dissolve **1-(Cyanomethyl)pyridinium chloride** (0.15 mmol) and the desired 1-chloro-2-nitrostyrene derivative (0.15 mmol) in ethanol.

- To this solution, add triethylamine (0.45 mmol, 3 equivalents) as a base to facilitate the in situ generation of the pyridinium ylide.
- The reaction mixture is stirred at room temperature for approximately 1.5 hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- Upon completion, the solvent is removed under reduced pressure.
- The resulting crude product is then purified by column chromatography on silica gel to afford the pure indolizine derivative.

Table 4: Representative Yields of Indolizine Synthesis

| Substituents on Nitrostyrene | Product | Yield (%) |
|------------------------------|---|-----------|
| Phenyl | 1-cyano-2-nitro-3-phenylindolizine | ~70-80% |
| 4-Chlorophenyl | 1-cyano-2-nitro-3-(4-chlorophenyl)indolizine | ~75-85% |
| 4-Methoxyphenyl | 1-cyano-2-nitro-3-(4-methoxyphenyl)indolizine | ~65-75% |

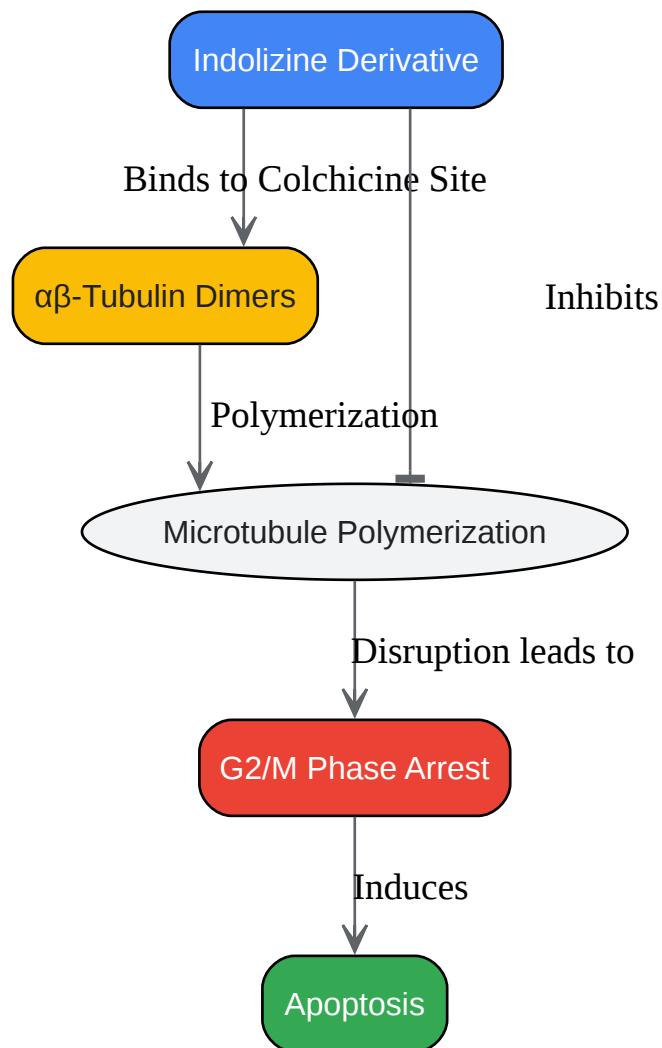
Applications in Drug Development: Tubulin Polymerization Inhibition

A significant application of the indolizine scaffolds synthesized from **1-(Cyanomethyl)pyridinium chloride** is in the development of novel anticancer agents. Certain indolizine derivatives have been identified as potent inhibitors of tubulin polymerization.[\[6\]](#)[\[7\]](#)

Microtubules are essential components of the cytoskeleton and are crucial for cell division (mitosis). They are dynamic polymers of α - and β -tubulin heterodimers. Disruption of microtubule dynamics can lead to cell cycle arrest and apoptosis, making tubulin an attractive target for cancer chemotherapy.

Indolizine derivatives have been shown to bind to the colchicine-binding site on β -tubulin.^[8] This binding prevents the polymerization of tubulin dimers into microtubules, leading to microtubule destabilization. The downstream effects include the activation of the spindle assembly checkpoint, arrest of the cell cycle in the G2/M phase, and ultimately, induction of apoptosis.

Signaling Pathway of Indolizine-mediated Tubulin Inhibition:



[Click to download full resolution via product page](#)

Figure 3: Mechanism of tubulin polymerization inhibition by indolizines.

Conclusion

1-(Cyanomethyl)pyridinium chloride is a readily accessible and versatile chemical entity with significant applications in synthetic organic chemistry. Its role as a precursor to pyridinium ylides for the construction of complex heterocyclic molecules, particularly indolizines, is well-established. The discovery that these indolizine derivatives can function as potent tubulin polymerization inhibitors highlights the importance of **1-(Cyanomethyl)pyridinium chloride** as a starting material in the design and synthesis of novel therapeutic agents for the treatment of cancer. The experimental protocols and data presented in this guide are intended to support researchers in the effective utilization of this valuable compound in their scientific endeavors.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. scbt.com [scbt.com]
- 2. 1-(Cyanomethyl)pyridinium chloride | C7H7ClN2 | CID 2734116 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. N-(CYANOMETHYL)PYRIDINIUM CHLORIDE(17281-59-3) 1H NMR spectrum [chemicalbook.com]
- 4. N-(CYANOMETHYL)PYRIDINIUM CHLORIDE(17281-59-3) IR Spectrum [chemicalbook.com]
- 5. PubChemLite - 1-(cyanomethyl)pyridinium chloride (C7H7N2) [pubchemlite.lcsb.uni.lu]
- 6. Tubulin polymerization inhibitor shows potent efficacy, good safety in models of gastric cancer | BioWorld [bioworld.com]
- 7. Indolizine-phenothiazine hybrids as the first dual inhibitors of tubulin polymerization and farnesyltransferase with synergistic antitumor activity - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. Design, Synthesis, and Selective Antiproliferative Activity of Indolizine Derivatives as Microtubule Destabilizers - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [A Technical Guide to 1-(Cyanomethyl)pyridinium Chloride: Properties, Synthesis, and Applications]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b099106#alternative-names-and-synonyms-for-1-cyanomethyl-pyridinium-chloride>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com